

An In-Depth Technical Guide to Bis(dichlorothiophosphonyl)methane

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Compound of Interest

Compound Name: *Bis(dichlorothiophosphonyl)methane*

CAS No.: 1499-32-7

Cat. No.: B075667

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(dichlorothiophosphonyl)methane, a unique organophosphorus compound, stands as a versatile yet under-explored building block in synthetic and medicinal chemistry. This guide provides a comprehensive overview of its chemical identity, including its IUPAC name and known synonyms, alongside a detailed exploration of its structure and physicochemical properties. While specific experimental data on its synthesis and reactivity remain limited in publicly accessible literature, this document extrapolates potential synthetic routes and reactive characteristics based on the established chemistry of analogous organophosphorus compounds. Furthermore, it delves into the broader context of organophosphorus compounds in drug development, highlighting the potential applications of **bis(dichlorothiophosphonyl)methane** as a precursor for novel therapeutic agents. This guide aims to be a foundational resource for researchers and scientists interested in harnessing the potential of this intriguing molecule.

Nomenclature and Chemical Identity

Bis(dichlorothiophosphonyl)methane is a geminal bis(phosphorus) compound where two dichlorothiophosphonyl groups are attached to the same carbon atom.

- IUPAC Name: Methanebis(phosphonothioic dichloride)
- Common Name: **Bis(dichlorothiophosphonyl)methane**
- CAS Number: 1499-32-7
- Molecular Formula: $\text{CH}_2\text{Cl}_4\text{P}_2\text{S}_2$
- Molecular Weight: 281.92 g/mol

Synonyms:

- Methane, bis(dichlorothiophosphinyl)-

Chemical Structure:

The structure of **Bis(dichlorothiophosphonyl)methane** features a central methylene carbon atom bonded to two phosphorus atoms. Each phosphorus atom is also bonded to two chlorine atoms and a sulfur atom via a double bond.

Caption: 2D structure of **Bis(dichlorothiophosphonyl)methane**.

Physicochemical Properties

While extensive experimental data is not readily available, some predicted and reported physical properties are summarized below.

Property	Value	Source
Molecular Weight	281.92 g/mol	-
Appearance	Expected to be a solid or liquid	-
Reactivity	Expected to be sensitive to moisture and air	[1]

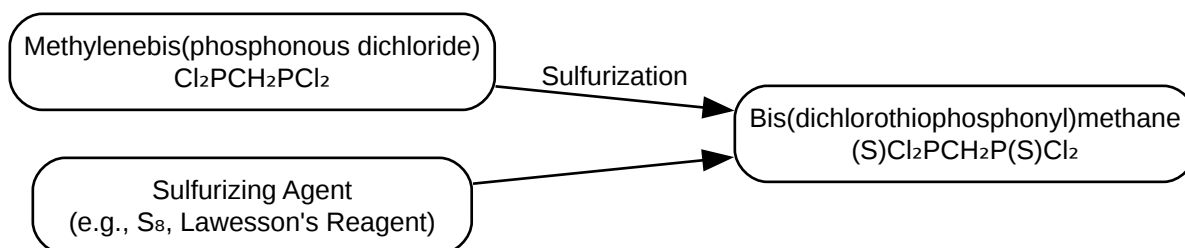
Note: The lack of comprehensive experimental data necessitates caution when handling this compound.

Synthesis and Reactivity

Detailed, peer-reviewed synthesis protocols for **Bis(dichlorothiophosphonyl)methane** are not widely published. However, its synthesis can be conceptually approached based on established methods for forming P-C-P bonds and for introducing the thiophosphonyl group.

Potential Synthetic Pathways

A plausible synthetic route could involve the reaction of a methylenebis(phosphonous dichloride) with a sulfurizing agent.



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Caption: A potential synthetic route to **Bis(dichlorothiophosphonyl)methane**.

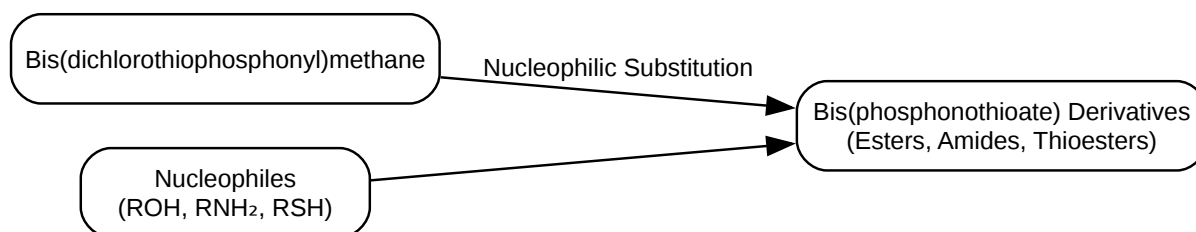
This approach is analogous to the synthesis of other thiophosphonyl halides. The choice of sulfurizing agent and reaction conditions would be critical to optimize the yield and purity of the final product.

Expected Reactivity

The two dichlorothiophosphonyl groups in **Bis(dichlorothiophosphonyl)methane** are expected to be the primary sites of reactivity. The phosphorus-chlorine bonds are susceptible to nucleophilic attack, making the compound a valuable precursor for a variety of derivatives.

Nucleophilic Substitution:

The chlorine atoms can be readily displaced by a wide range of nucleophiles, including alcohols, phenols, amines, and thiols. This reactivity allows for the introduction of diverse functional groups, leading to the synthesis of novel bis(phosphonothioate) esters, amides, and thioesters.



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Caption: Expected reactivity of **Bis(dichlorothiophosphonyl)methane** with nucleophiles.

The causality behind this reactivity lies in the electrophilic nature of the phosphorus atom, which is enhanced by the electron-withdrawing chlorine and sulfur atoms. The reaction proceeds via a nucleophilic attack on the phosphorus center, followed by the departure of a chloride ion as the leaving group.

Potential Applications in Drug Development

Organophosphorus compounds are integral to medicinal chemistry, with numerous approved drugs containing phosphorus-based functional groups.^[2] These compounds often serve as mimics of natural phosphates, enabling them to interact with biological targets such as enzymes and receptors.

Bis(dichlorothiophosphonyl)methane, as a bifunctional building block, offers the potential to synthesize novel bisphosphonothioate compounds. These derivatives could be explored for a

variety of therapeutic applications, including:

- **Enzyme Inhibitors:** The tetrahedral geometry of the phosphonothioate group can mimic the transition state of enzymatic reactions, leading to potent and selective enzyme inhibition.
- **Antiviral Agents:** Organophosphorus compounds have shown promise as antiviral agents. The bisphosphonothioate scaffold could be functionalized to target viral enzymes or replication processes.
- **Drug Delivery:** The introduction of phosphonate or phosphonothioate moieties can improve the pharmacokinetic properties of drug candidates, such as their solubility and cell permeability.

The rationale for exploring **Bis(dichlorothiophosphonyl)methane** in drug discovery lies in its ability to generate a library of structurally diverse bisphosphonothioate derivatives through straightforward nucleophilic substitution reactions. This allows for the systematic exploration of structure-activity relationships (SAR) to identify lead compounds with desired biological activities.

Conclusion

Bis(dichlorothiophosphonyl)methane is a chemically intriguing molecule with significant potential as a building block in synthetic and medicinal chemistry. While detailed experimental data remains scarce, its predicted reactivity, based on the principles of organophosphorus chemistry, suggests that it can serve as a versatile precursor for a wide range of novel compounds. For researchers and drug development professionals, this compound represents an opportunity to explore new chemical space and develop innovative therapeutic agents. Further investigation into its synthesis, reactivity, and biological activity is warranted to fully unlock its potential.

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Sources

- [1. BIS\(DICHLOROPHOSPHINO\)METHANE | 28240-68-8 \[chemicalbook.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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